

Cuneataside C: A Technical Overview for Drug Discovery Professionals

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Compound of Interest

Compound Name: Cuneataside C

Cat. No.: B15146290

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For researchers, scientists, and drug development professionals, this document provides a concise technical summary of **Cuneataside C**, including its chemical properties and an overview of the biological activities of related compounds.

Core Data Summary

Precise biological and experimental data for **Cuneataside C** is limited in publicly available scientific literature. However, key physicochemical properties have been identified.

Property	Value	Source
CAS Number	871720-16-0	N/A
Molecular Weight	448.43 g/mol	N/A
Molecular Formula	C19H28O12	N/A

Biological Activity Insights from Related Compounds

While specific studies on the bioactivity of **Cuneataside C** are not readily available, research on the plant species from which it is isolated, such as *Sargentodoxa cuneata* and *Lespedeza cuneata*, and on the closely related compound Cuneataside E, provides valuable insights into its potential therapeutic effects.

Extracts from *Sargentodoxa cuneata* have demonstrated a range of pharmacological activities, including anti-inflammatory, antioxidant, and antitumor effects.^[1] Similarly, extracts of *Lespedeza cuneata* have shown antioxidant and anti-inflammatory properties.^{[2][3]} A methanolic extract of *Euphorbia cuneata* also exhibited significant antioxidant and anti-inflammatory activities.^[4]

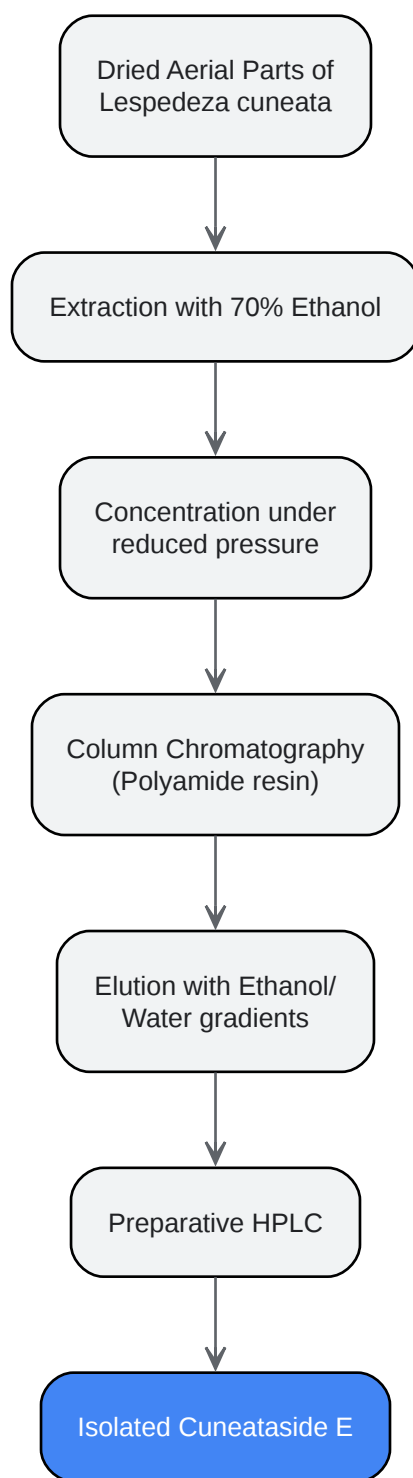
Cuneataside E, a structurally similar phenylpropanoid glycoside, has been shown to possess hepatoprotective activity against toxicity induced by N-acetyl-p-aminophenol (APAP) in a human hepatocellular carcinoma cell line (HepG2).^[5]

Experimental Protocols: Insights from Cuneataside E Research

Due to the lack of specific experimental protocols for **Cuneataside C**, the following methodologies for the isolation and biological evaluation of the related compound, Cuneataside E, are presented as a reference.

Isolation of Phenylpropanoid Glycosides from *Lespedeza cuneata*

The following diagram outlines a general workflow for the extraction and isolation of cuneatasides from plant material.

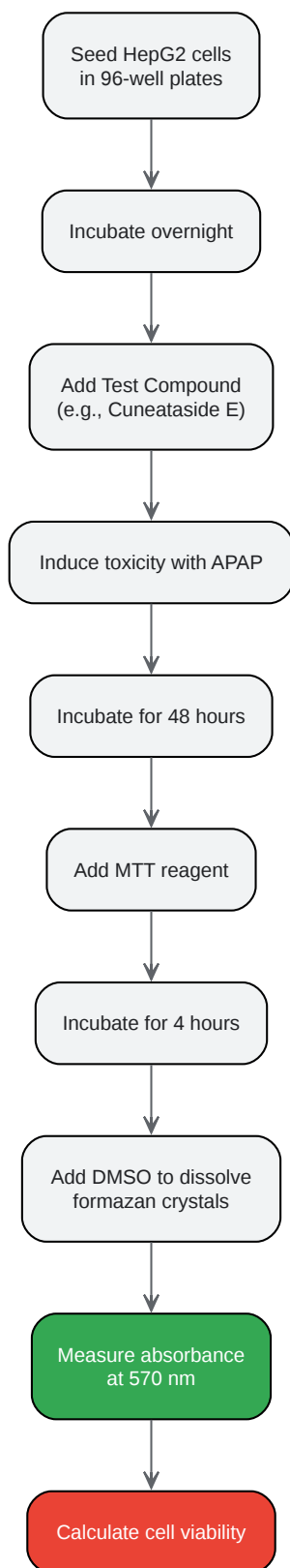


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Figure 1. General workflow for the isolation of cuneatasides.

In Vitro Hepatoprotective Activity Assay

The potential of a compound to protect liver cells from damage can be assessed using the following experimental setup.



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Figure 2. Workflow for assessing hepatoprotective activity.

Signaling Pathways

Currently, there is insufficient data to delineate the specific signaling pathways modulated by **Cuneataside C**. Further research is required to elucidate its mechanism of action at the molecular level. The observed anti-inflammatory and antioxidant activities of related plant extracts suggest potential interactions with pathways such as NF- κ B and Nrf2, but this remains speculative without direct evidence for **Cuneataside C**.

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References

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